An In-depth Technical Guide to Methallylescaline ($C_{14}H_{21}NO_3$)

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Compound of Interest

Compound Name:	*(2,3-Dimethoxy-benzyl)-furan-2-ylmethyl-amine*
CAS No.:	*436086-81-6*
Cat. No.:	*B1298021*

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Authored by a Senior Application Scientist

This guide provides a detailed technical overview of Methallylescaline (MAL), a synthetic phenethylamine with psychedelic properties. It is intended for an audience of researchers and professionals in the fields of pharmacology, neuroscience, and drug development. This document deviates from a rigid template to offer a narrative that is both scientifically rigorous and contextually relevant, grounded in established experimental data and theoretical principles.

Executive Summary

Methallylescaline, with the chemical formula $C_{14}H_{21}NO_3$ and a molecular weight of 251.32 g/mol , is a potent serotonergic agonist.[1][2] First synthesized and documented by Alexander Shulgin, it belongs to the "scaline" family of mescaline analogs.[1] This guide will elucidate its chemical synthesis, analytical characterization, pharmacological profile, and the requisite experimental protocols for its in-vitro evaluation. The narrative is structured to provide not just

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procedural steps but the scientific rationale underpinning these methodologies, ensuring a self-validating and authoritative resource.

Chemical Identity and Physicochemical Properties

Methallylescaline, systematically named 2-{3,5-Dimethoxy-4-[(2-methylprop-2-en-1-yl)oxy]phenyl}ethan-1-amine, is a derivative of mescaline where the 4-methoxy group is replaced by a methallyloxy group.[1] This structural modification significantly enhances its potency compared to its parent compound.[1]

Property	Value	Source
Molecular Formula	$C_{14}H_{21}NO_3$	
Molecular Weight	251.32 g/mol	
IUPAC Name	2-{3,5-Dimethoxy-4-[(2-methylprop-2-en-1-yl)oxy]phenyl}ethan-1-amine	
CAS Number	207740-41-8	
Common Synonyms	MAL, 4-Methylallyloxy-3,5-dimethoxyphenethylamine	

Synthesis and Chemical Characterization

The synthesis of Methallylescaline, as detailed by Alexander Shulgin in his seminal work PiHKAL (Phenethylamines I Have Known and Loved), provides a foundational methodology for its preparation.[3] The synthesis is a multi-step process that requires a strong foundation in organic chemistry and adherence to strict safety protocols.

Synthesis Protocol (Adapted from Shulgin)

This protocol is presented for informational purposes and should only be attempted by qualified professionals in a legal and appropriately equipped laboratory setting.

Step 1: Alkylation of Homosyringonitrile

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To a solution of 5.8 g of homosyringonitrile in 50 mL of acetone containing 100 mg of decyltriethylammonium iodide, 7.8 mL of methallyl chloride is added, followed by 6.9 g of finely powdered anhydrous potassium carbonate.[3] The suspension is refluxed with vigorous stirring. After 6 hours, an additional 4.0 mL of methallyl chloride is added, and reflux is continued for another 36 hours.[3] The solvent and excess methallyl chloride are removed under vacuum. The residue is taken up in water and extracted with dichloromethane. The organic extracts are washed with 5% NaOH, and the solvent is removed to yield 3,5-dimethoxy-4-methyallyloxyphenylacetonitrile, which is then purified by distillation.[3]

Step 2: Reduction of the Nitrile

A suspension of 4.2 g of lithium aluminum hydride (LAH) in 160 mL of anhydrous tetrahydrofuran (THF) under a helium atmosphere is cooled to 0 °C and treated with 2.95 mL of 100% sulfuric acid, added dropwise.[3] This is followed by the slow addition of a solution of 6.0 g of the nitrile from Step 1 in 10 mL of anhydrous THF. The reaction mixture is refluxed for 30 minutes, then cooled.[3] The excess hydride is quenched with isopropanol, and 15% NaOH is added to precipitate the aluminum salts. The mixture is filtered, and the solvent is removed from the filtrate under vacuum. The residue is dissolved in dilute HCl, washed with dichloromethane, made basic with NaOH, and extracted with dichloromethane. The final product is purified by distillation to yield Methallylescaline as a white oil.[3]

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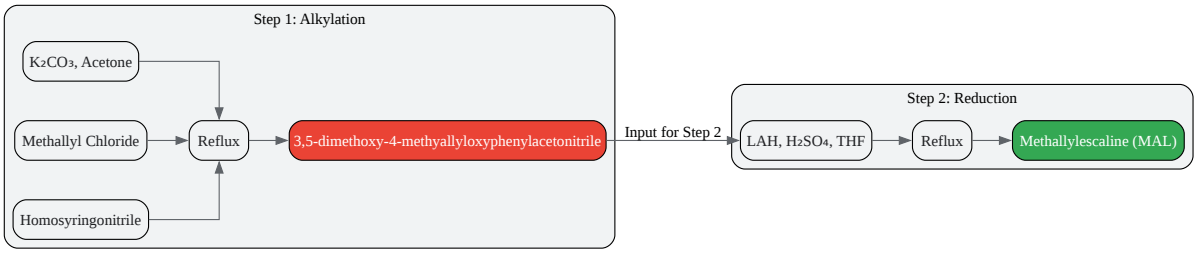

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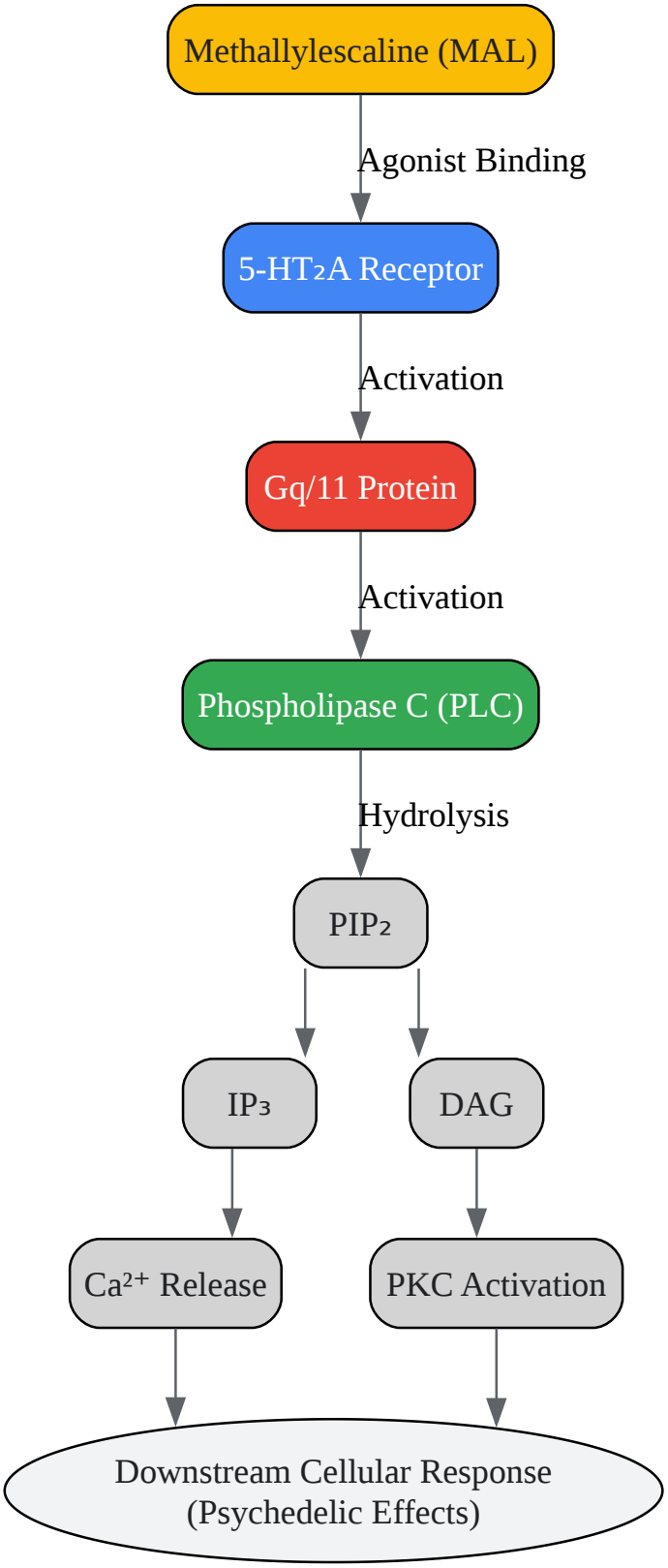

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Figure 2: Canonical 5-HT2A receptor signaling pathway activated by Methallylescaline.

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Pharmacokinetics

Detailed pharmacokinetic data for Methallylescaline in humans or animal models is limited. However, based on its structural similarity to mescaline and other phenethylamines, some general characteristics can be inferred.

- Absorption: Expected to be orally active, with an onset of action within an hour. [1]* Metabolism: In vitro studies using human hepatocytes have shown that MAL is metabolized via hydroxylation, with CYP2D6, CYP2J2, CYP1A2, and CYP3A4 being the primary enzymes involved. [1]* Duration of Action: The subjective effects are reported to last between 12 and 16 hours. [1] For comparative purposes, the oral bioavailability of mescaline is estimated to be at least 53%, with a half-life of approximately 3.5 hours in humans. [4] [5]Given MAL's increased potency, it is plausible that its pharmacokinetic profile, including bioavailability and clearance, may differ significantly from mescaline. Further research in this area is warranted.

Toxicology

There is a lack of formal toxicological studies, such as LD_{50} determination, for Methallylescaline. However, user reports suggest a steep dose-response curve, where small increases in dosage can lead to disproportionately intense and potentially overwhelming effects. [1]Some reports also mention a significant "body load," which can include nausea and physical discomfort. As a serotonergic agonist, high doses may carry a risk of serotonin syndrome, characterized by symptoms such as tachycardia, hyperthermia, and agitation. [6]Furthermore, some studies on related phenethylamines suggest a potential for serotonergic neurotoxicity with high and repeated doses. [1] For comparison, the LD_{50} of mescaline has been determined in various animal models, with values ranging from 132 to 410 mg/kg (i.p.) in rats. [6]

Experimental Protocols for In-Vitro Research

The following are generalized protocols for assessing the activity of Methallylescaline at the 5-HT_2A receptor. These should be adapted and optimized for specific laboratory conditions.

Radioligand Binding Assay

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This protocol describes a competitive binding assay to determine the affinity (Ki) of Methallylescaline for the 5-HT_2A receptor using [^{3}H]ketanserin as the radioligand.

Materials:

- Cell membranes expressing the human 5-HT_2A receptor
- [^{3}H]ketanserin
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4)
- Methallylescaline stock solution
- Non-specific binding control (e.g., 10 µM mianserin)
- 96-well filter plates
- Scintillation fluid

Procedure:

- Prepare serial dilutions of Methallylescaline in assay buffer.
- In a 96-well plate, combine the cell membranes, [^{3}H]ketanserin (at a concentration near its Kd), and either buffer, Methallylescaline dilution, or the non-specific binding control.
- Incubate the plate for a specified time (e.g., 60 minutes) at room temperature to reach equilibrium.
- Rapidly filter the contents of each well through the filter plate and wash several times with ice-cold assay buffer to separate bound from free radioligand.
- Allow the filters to dry, then add scintillation fluid to each well.
- Quantify the radioactivity in each well using a scintillation counter.
- Calculate the specific binding at each concentration of Methallylescaline and determine the IC_{50} value.

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- Convert the IC_{50} to a Ki value using the Cheng-Prusoff equation.

Calcium Flux Functional Assay

This protocol measures the functional agonism of Methallylescaline at the Gq-coupled 5-HT_2A receptor by quantifying the resulting increase in intracellular calcium.

Materials:

- Cells stably expressing the human 5-HT_2A receptor (e.g., HEK293 or CHO cells)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., Hank's Balanced Salt Solution with 20 mM HEPES)
- Methallylescaline stock solution
- Positive control (e.g., serotonin)
- A fluorescence plate reader with kinetic reading capabilities

Procedure:

- Plate the cells in a 96-well, black-walled, clear-bottom plate and grow to confluence.
- Load the cells with the calcium-sensitive dye according to the manufacturer's instructions.
- Prepare serial dilutions of Methallylescaline in assay buffer.
- Using the fluorescence plate reader, establish a baseline fluorescence reading for each well.
- Add the Methallylescaline dilutions or positive control to the wells and immediately begin kinetic reading of fluorescence intensity over time.
- The increase in fluorescence corresponds to the increase in intracellular calcium concentration.
- Plot the peak fluorescence response against the concentration of Methallylescaline to generate a dose-response curve and determine the EC_{50} value.

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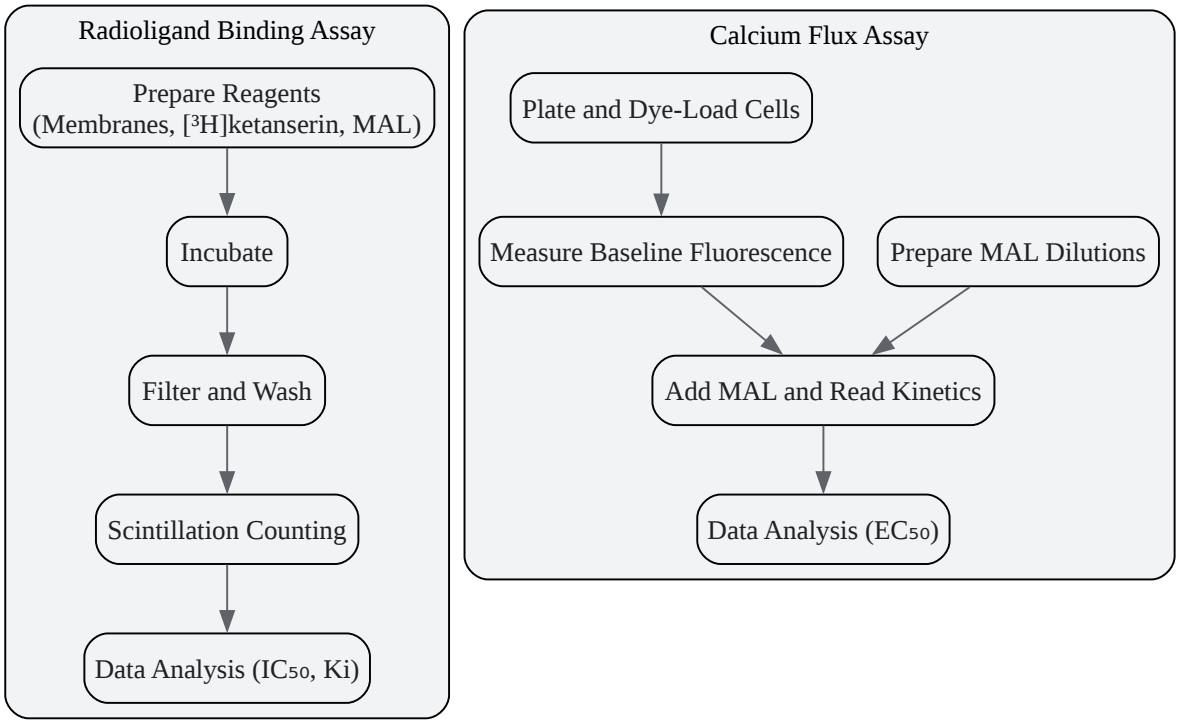

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Figure 3: Workflow for in-vitro characterization of Methallylescaline.

Conclusion and Future Directions

Methallylescaline is a potent, orally active psychedelic phenethylamine with a primary mechanism of action as a 5-HT$_2$A receptor agonist. Its synthesis and basic pharmacological profile are established, yet significant gaps in our understanding remain, particularly in the areas of human pharmacokinetics and toxicology. The provided protocols offer a starting point for further in-vitro characterization. Future research should focus on obtaining detailed pharmacokinetic data in animal models, conducting comprehensive toxicological assessments, and exploring the functional selectivity of Methallylescaline at the 5-HT$_2$A receptor to better understand the structure-activity relationships that govern its unique psychedelic effects.

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